

Determining the DC50 of PROTAC SOS1 Degradar-3: Application Notes and Protocols

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Compound of Interest

Compound Name: PROTAC SOS1 degrader-3

Cat. No.: B12407494

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to determining the half-maximal degradation concentration (DC50) of **PROTAC SOS1 degrader-3**. This document includes quantitative data, detailed experimental protocols for key assays, and diagrams of the relevant signaling pathway and experimental workflows.

Introduction to PROTAC SOS1 Degradar-3

PROTAC SOS1 degrader-3 is a heterobifunctional molecule designed to induce the degradation of the Son of Sevenless 1 (SOS1) protein. It achieves this by simultaneously binding to SOS1 and the E3 ubiquitin ligase Cereblon (CRBN). This proximity-induced event leads to the ubiquitination of SOS1 and its subsequent degradation by the proteasome. SOS1 is a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS, a key signaling node in various cancers. By degrading SOS1, **PROTAC SOS1 degrader-3** offers a therapeutic strategy to downregulate RAS-driven signaling pathways.

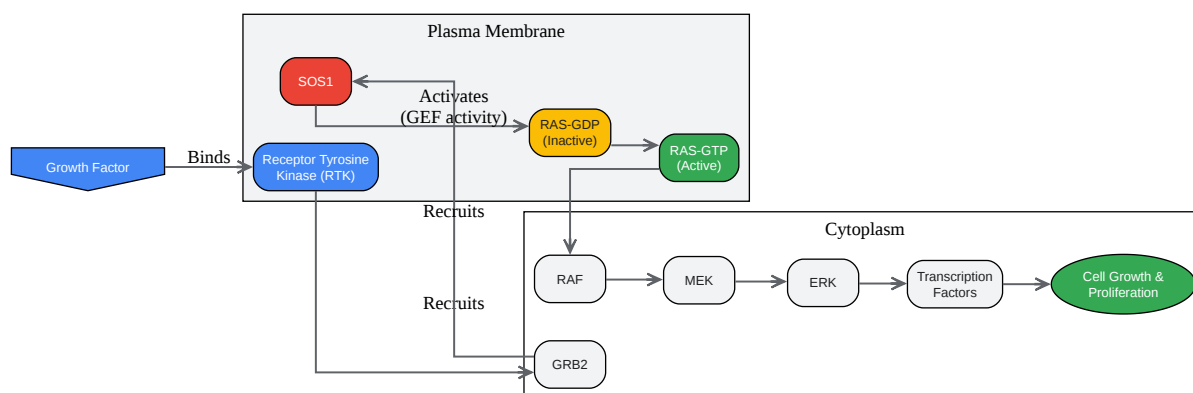
Quantitative Data Summary

The following table summarizes the reported DC50 values for **PROTAC SOS1 degrader-3** in various colorectal cancer (CRC) cell lines after 24 hours of treatment.

| Cell Line | DC50 (μM) |
|-----------|-----------|
| SW620 | 0.59 |
| HCT116 | 0.75 |
| SW1417 | 0.19 |

Signaling Pathway

The diagram below illustrates the role of SOS1 in the RAS/MAPK signaling pathway, which is targeted by **PROTAC SOS1 degrader-3**.



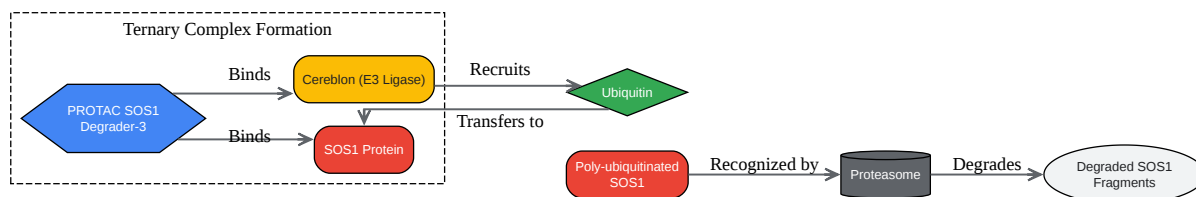
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Caption: SOS1's role in the RAS/MAPK signaling cascade.

Experimental Workflows

PROTAC-Mediated Degradation Workflow

The following diagram outlines the general mechanism of action for **PROTAC SOS1 degrader-3**.

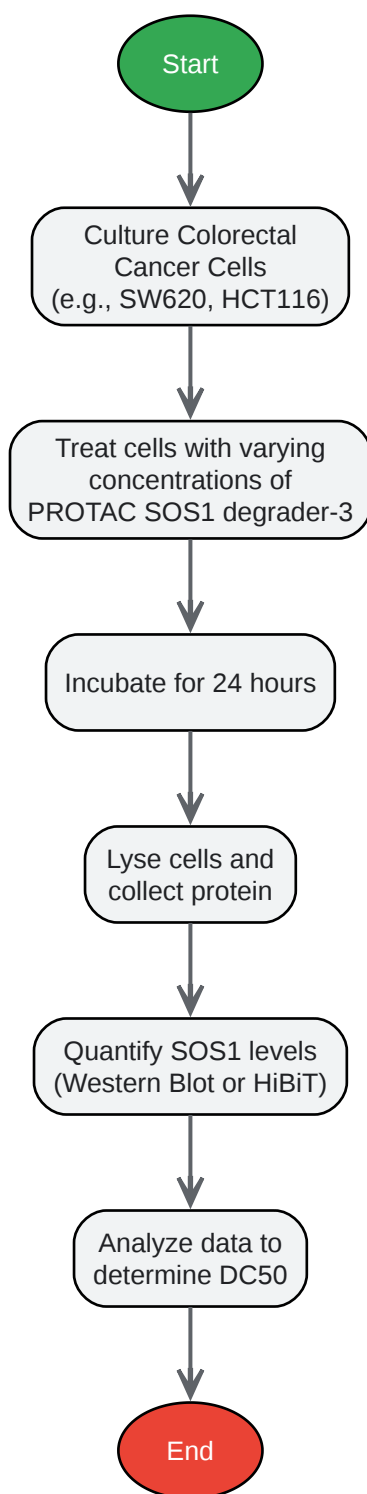


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Caption: Mechanism of PROTAC-induced SOS1 degradation.

DC50 Determination Workflow

This diagram shows the experimental steps to determine the DC50 value.



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